

# Core Principles of Ferrous Carbonate Decomposition

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## Compound of Interest

Compound Name: Iron carbonate

Cat. No.: B13742331

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The thermal decomposition of ferrous carbonate is a process in which the compound breaks down into simpler substances upon heating. The nature of the decomposition products is highly dependent on the surrounding atmosphere. In an inert atmosphere, the primary decomposition product is ferrous oxide (FeO) and carbon dioxide (CO<sub>2</sub>). However, in the presence of an oxidizing agent like oxygen, the ferrous iron (Fe<sup>2+</sup>) is readily oxidized to ferric iron (Fe<sup>3+</sup>), leading to the formation of magnetite (Fe<sub>3</sub>O<sub>4</sub>) or hematite (α-Fe<sub>2</sub>O<sub>3</sub>).

The decomposition generally proceeds as an endothermic process, with the specific temperature range and reaction kinetics influenced by factors such as heating rate, particle size, and impurities.

## Quantitative Data on Thermal Decomposition

The following tables summarize key quantitative data from various studies on the thermal decomposition of ferrous carbonate.

Table 1: Decomposition Temperatures of Ferrous Carbonate Under Various Atmospheres

Atmosphere	Temperature Range (°C)	Key Observations	Reference
Oxygen (O <sub>2</sub> )	340 - 607	Decomposition to magnetite, hematite, and maghemite.	<a href="#">[1]</a>
Carbon Dioxide (CO <sub>2</sub> )	430 - 570	Primarily forms magnetite; wüstite and olivine also observed at higher temperatures.	<a href="#">[1]</a>
Air	340 - 660	Proceeds in one step to form iron oxide.	<a href="#">[2]</a>
Nitrogen (N <sub>2</sub> )	~300 - 400	Decomposition of iron carbonate complex.	<a href="#">[3]</a>
Inert (general)	~500	$\text{FeCO}_3 \rightarrow \text{FeO} + \text{CO}_2$	

Table 2: Kinetic Parameters for the Thermal Decomposition of Ferrous Carbonate

Kinetic Model	Activation Energy (Ea)	Frequency Factor (A)	Experimental Conditions	Reference
Diffusion Models	Not specified	Not specified	Isothermal, in air	<a href="#">[2]</a>
Avrami-Erofeev (A2)	Not specified	Not specified	Non-isothermal, in air	<a href="#">[4]</a>
Phase Boundary Controlled Reaction (R2)	Not specified	Not specified	Non-isothermal, in N <sub>2</sub> -H <sub>2</sub> mixture	<a href="#">[4]</a>
Second-Order Precipitation	123 kJ/mol	Not specified	Temperature-ramped precipitation study	

## Experimental Protocols

The primary techniques used to study the thermal decomposition of ferrous carbonate are Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC).

### Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC)

This protocol provides a general methodology for analyzing the thermal decomposition of ferrous carbonate using a simultaneous TGA/DSC instrument.

#### Materials and Equipment:

- Ferrous Carbonate ( $\text{FeCO}_3$ ) sample
- Simultaneous Thermal Analyzer (TGA/DSC)
- Alumina or platinum crucibles
- Analytical balance (precision  $\pm 0.01$  mg)
- High-purity nitrogen, oxygen, or other desired purge gas

#### Procedure:

- Instrument Calibration: Calibrate the TGA/DSC instrument for mass and temperature according to the manufacturer's guidelines. Indium is a common standard for temperature and enthalpy calibration.
- Sample Preparation: Accurately weigh approximately 5-10 mg of the ferrous carbonate sample into a clean, tared TGA crucible.
- Experimental Setup:
  - Place the crucible in the TGA furnace.
  - Purge the furnace with the desired gas (e.g., nitrogen for inert atmosphere, oxygen or air for oxidative decomposition) at a constant flow rate (e.g., 20-50 mL/min) for a sufficient

time to ensure a stable atmosphere.

- Thermal Program:
  - Heat the sample from ambient temperature to a final temperature (e.g., 1000 °C) at a controlled, linear heating rate (e.g., 10 °C/min or 15 °C/min).[\[3\]](#)
- Data Analysis:
  - Record the mass loss (TGA curve) and the heat flow (DSC curve) as a function of temperature.
  - From the TGA curve, determine the onset and completion temperatures of decomposition, as well as the percentage of mass loss.
  - From the DSC curve, identify endothermic and exothermic events associated with the decomposition and any subsequent phase transitions.
  - The derivative of the TGA curve (DTG curve) can be used to identify the temperatures of maximum decomposition rates.

## Product Characterization

The solid products of the decomposition are typically analyzed using the following techniques:

- X-ray Diffraction (XRD): To identify the crystalline phases of the resulting iron oxides (e.g., FeO, Fe<sub>3</sub>O<sub>4</sub>, α-Fe<sub>2</sub>O<sub>3</sub>).
- Mössbauer Spectroscopy: To determine the oxidation state and local environment of the iron atoms, providing detailed information about the iron-bearing phases.[\[1\]](#)
- Scanning Electron Microscopy (SEM): To observe the morphology and microstructure of the decomposition products.

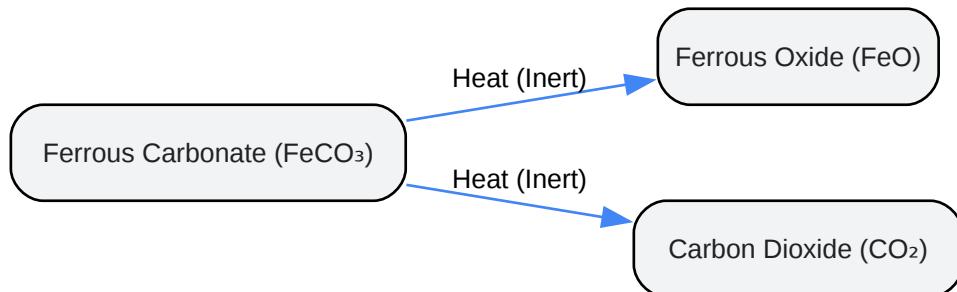
## Reaction Pathways and Mechanisms

The thermal decomposition of ferrous carbonate can follow different pathways depending on the atmospheric conditions.

## Decomposition in an Inert Atmosphere (e.g., N<sub>2</sub>, Ar)

In an inert atmosphere, the primary decomposition reaction is the endothermic conversion of ferrous carbonate to ferrous oxide (wüstite) and carbon dioxide.

Reaction:  $\text{FeCO}_3(\text{s}) \rightarrow \text{FeO}(\text{s}) + \text{CO}_2(\text{g})$



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Caption: Decomposition of FeCO<sub>3</sub> in an inert atmosphere.

## Decomposition in an Oxidizing Atmosphere (e.g., Air, O<sub>2</sub>)

In the presence of oxygen, the decomposition is a more complex process involving the oxidation of Fe<sup>2+</sup>. The initial decomposition may still form FeO, which is then rapidly oxidized to magnetite (Fe<sub>3</sub>O<sub>4</sub>) and subsequently to hematite (α-Fe<sub>2</sub>O<sub>3</sub>) at higher temperatures.

Possible Reactions:  $3\text{FeCO}_3(\text{s}) + \frac{1}{2}\text{O}_2(\text{g}) \rightarrow \text{Fe}_3\text{O}_4(\text{s}) + 3\text{CO}_2(\text{g})$   $2\text{FeCO}_3(\text{s}) + \frac{1}{2}\text{O}_2(\text{g}) \rightarrow \text{Fe}_2\text{O}_3(\text{s}) + 2\text{CO}_2(\text{g})$

The final product is often a mixture of these oxides, with hematite being the most stable form at high temperatures in an oxidizing environment.<sup>[1]</sup>

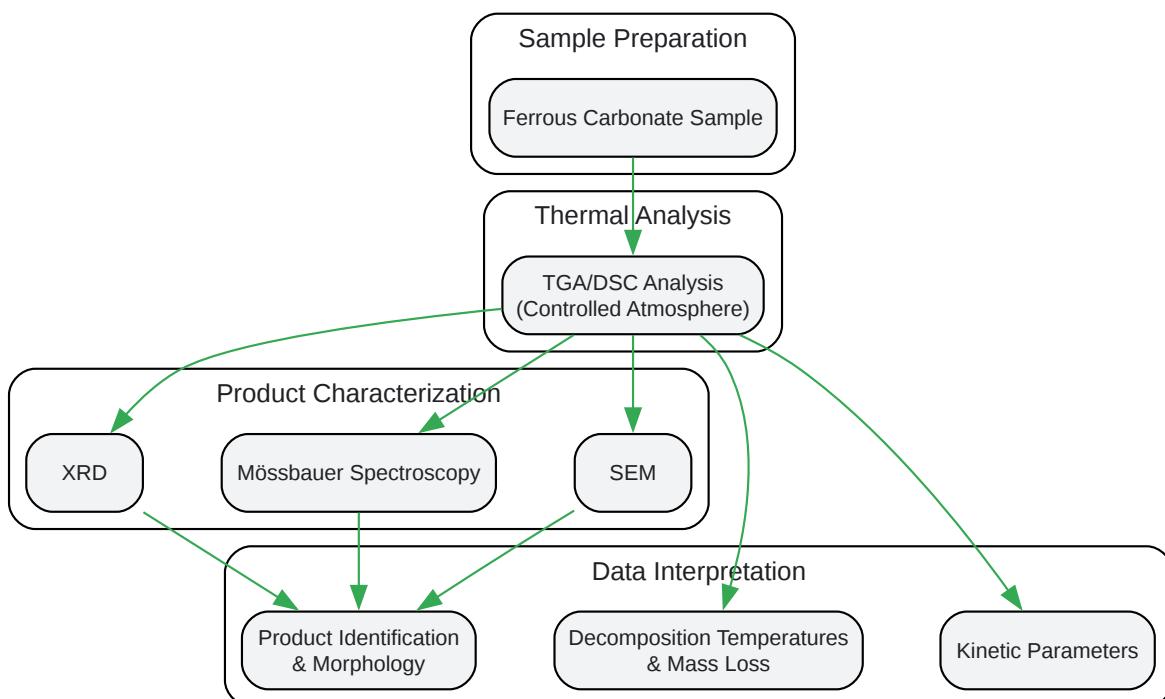


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Caption: Decomposition of FeCO<sub>3</sub> in an oxidizing atmosphere.

## Experimental Workflow

The following diagram illustrates a typical experimental workflow for studying the thermal decomposition of ferrous carbonate.



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Caption: Experimental workflow for  $\text{FeCO}_3$  thermal analysis.

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- To cite this document: BenchChem. [Core Principles of Ferrous Carbonate Decomposition]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13742331#thermal-decomposition-of-ferrous-carbonate>]

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